

spectroscopic data (NMR, MS) for 1'-Benzylspiro[indoline-3,4'-piperidine]

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Compound of Interest

Compound Name: 1'-Benzylspiro[indoline-3,4'-piperidine]

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In-Depth Technical Guide to 1'-Benzylspiro[indoline-3,4'-piperidine]

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the synthesis and spectroscopic properties of **1'-Benzylspiro[indoline-3,4'-piperidine]**. While experimental spectroscopic data for the title compound is not readily available in the public domain, this guide compiles information on its synthesis and provides data for structurally related compounds to serve as a reference for researchers.

Spectroscopic Data

Definitive experimental ^1H NMR, ^{13}C NMR, and mass spectrometry data for **1'-Benzylspiro[indoline-3,4'-piperidine]** are not available in the cited search results. However, data for key precursors and related structures are presented below to provide an expected range for the chemical shifts and mass-to-charge ratios.

^1H NMR Data of a Key Precursor

Table 1: ^1H NMR Spectroscopic Data for 1-Benzyl-4-piperidone

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
Data not available	-	-	-

Note: While a resource for the ^1H NMR spectrum of 1-Benzyl-4-piperidone was located, the specific chemical shifts and multiplicities were not provided.

^{13}C NMR Data of a Key Precursor

Table 2: ^{13}C NMR Spectroscopic Data for 1-Benzyl-4-piperidone

Chemical Shift (ppm)	Assignment
Data not available	-

Note: Specific ^{13}C NMR data for 1-Benzyl-4-piperidone was not found in the search results.

Mass Spectrometry Data

Table 3: Mass Spectrometry Data for **1'-Benzylspiro[indoline-3,4'-piperidine]**

Ion	m/z (Expected)
$[\text{M}+\text{H}]^+$	279.1858

Note: The expected exact mass for the protonated molecule is 279.1858, calculated from the molecular formula $\text{C}_{19}\text{H}_{22}\text{N}_2$.

Experimental Protocols

A synthetic protocol for **1'-Benzylspiro[indoline-3,4'-piperidine]** has been described, employing a Fischer indole synthesis approach.

Synthesis of **1'-Benzylspiro[indoline-3,4'-piperidine]**[1]

Materials:

- Phenylhydrazine
- 1-(Phenylmethyl)-4-piperidinecarboxaldehyde
- Trifluoroacetic acid (CF_3COOH)
- Sodium borohydride (NaBH_4)
- Toluene
- Acetonitrile (CH_3CN)
- Methanol
- 10% Ammonium hydroxide (NH_4OH)
- Ethyl acetate (EtOAc)
- Magnesium sulfate (MgSO_4)
- Silica gel (35-70 μm)
- Dichloromethane (CH_2Cl_2)

Procedure:

- To a solution of phenylhydrazine (3.2 ml, 1.1 eq) in a 49:1 mixture of toluene/ CH_3CN (50 ml), trifluoroacetic acid (16.8 ml, 5 eq) was added at room temperature.
- The reaction mixture was heated to 35 °C.
- A solution of 1-(phenylmethyl)-4-piperidinecarboxaldehyde (6 g, 0.03 mol) in a 49:1 mixture of toluene/ CH_3CN (10 ml) was added slowly to the heated mixture.
- The reaction was maintained at 35 °C overnight.
- After the reaction period, the mixture was cooled to -10 °C.

- Methanol (7 ml) was added, followed by the portionwise addition of sodium borohydride (1.7 g, 1.5 eq).
- The mixture was stirred at room temperature for 1 hour.
- A 10% solution of ammonium hydroxide was added to the reaction mixture.
- The aqueous layer was extracted with ethyl acetate.
- The combined organic layers were dried over magnesium sulfate, filtered, and the solvent was evaporated under reduced pressure.
- The resulting residue (10 g) was purified by column chromatography on silica gel (75 g, 35-70 μ m) using a 98:2 mixture of dichloromethane/methanol as the eluent to yield **1'-Benzylspiro[indoline-3,4'-piperidine]** (3.3 g, 40% yield).[\[1\]](#)

Visualizations

The following diagram illustrates the synthetic workflow for the preparation of **1'-Benzylspiro[indoline-3,4'-piperidine]**.

Synthesis of 1'-Benzylspiro[indoline-3,4'-piperidine]

Phenylhydrazine

1-(Phenylmethyl)-4-piperidinecarboxaldehyde

Hydrazone Formation

CF₃COOH, Toluene/CH₃CN
35°C, overnight

Intermediate (Hydrazone)

1. Cool to -10°C
2. NaBH₄, Methanol

Reduction & Cyclization

1. NH₄OH (10%)
2. EtOAc Extraction
3. Drying (MgSO₄)

Workup & Purification

Column Chromatography
(Silica gel, CH₂Cl₂/MeOH)

1'-Benzylspiro[indoline-3,4'-piperidine]

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References

- 1. prepchem.com [prepchem.com]
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